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Spectroscopic Analysis of RDX: An In-depth Technical Guide

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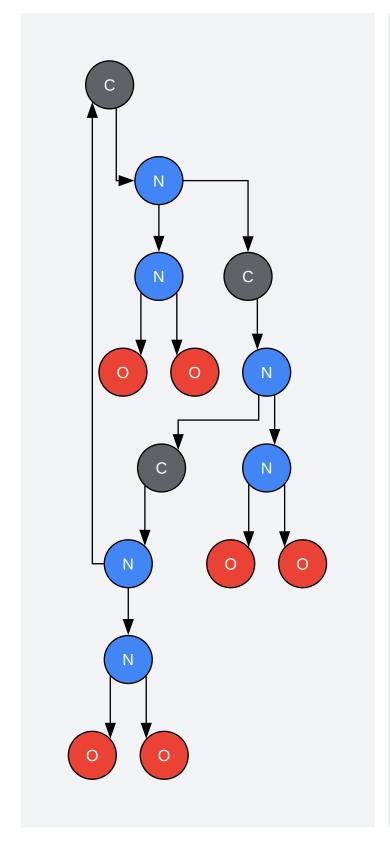
Introduction

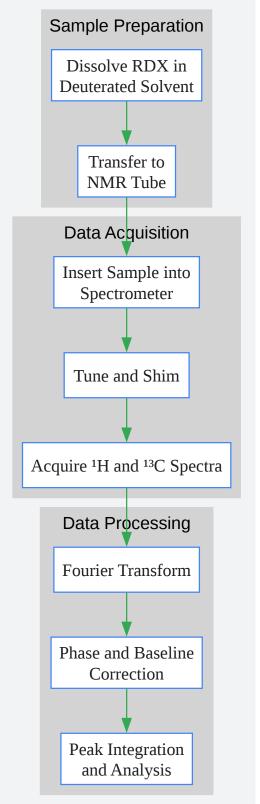
Cyclotrimethylene trinitramine (RDX), also known as hexogen or **cyclonite**, is a powerful and widely used high explosive. Its reliable performance and stability have made it a critical component in numerous military and industrial applications. A thorough understanding of its molecular structure and properties is paramount for safety, quality control, and the development of detection methodologies. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Raman spectroscopy, provide invaluable, non-destructive insights into the chemical fingerprint of RDX. This guide offers a detailed exploration of these analytical methods for the characterization of RDX, intended for researchers, scientists, and professionals in drug development and related fields.

RDX: Molecular Structure

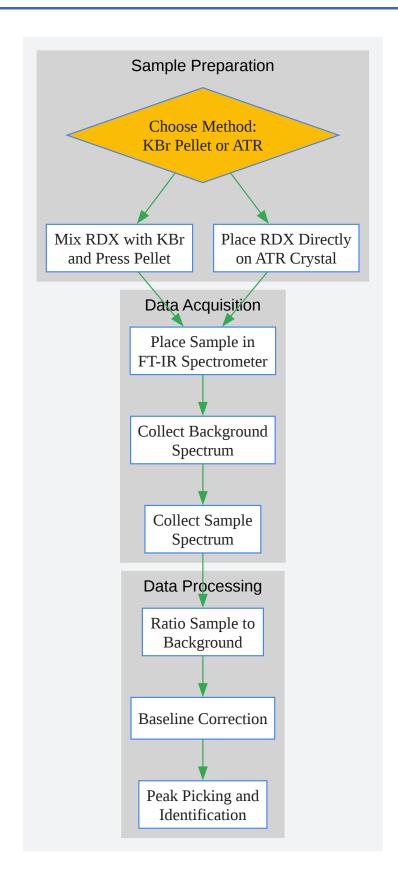
RDX is a cyclic nitramine with the chemical formula $C_3H_6N_6O_6$. The molecule consists of a six-membered ring of alternating carbon and nitrogen atoms, with a nitro group (NO₂) attached to each nitrogen atom. The conformation of the triazine ring and the orientation of the nitro groups can vary, leading to different polymorphs with distinct physical properties. The most common form is α -RDX.



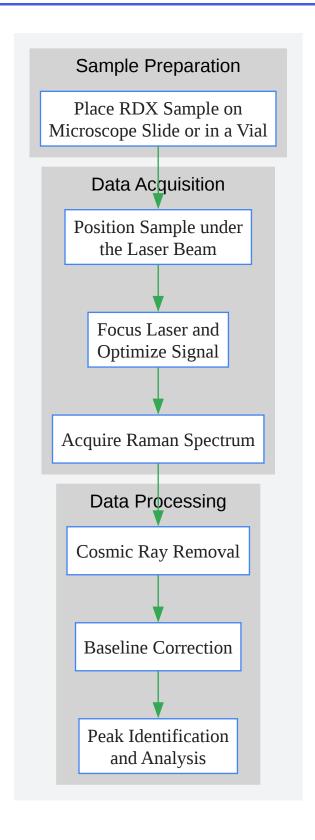




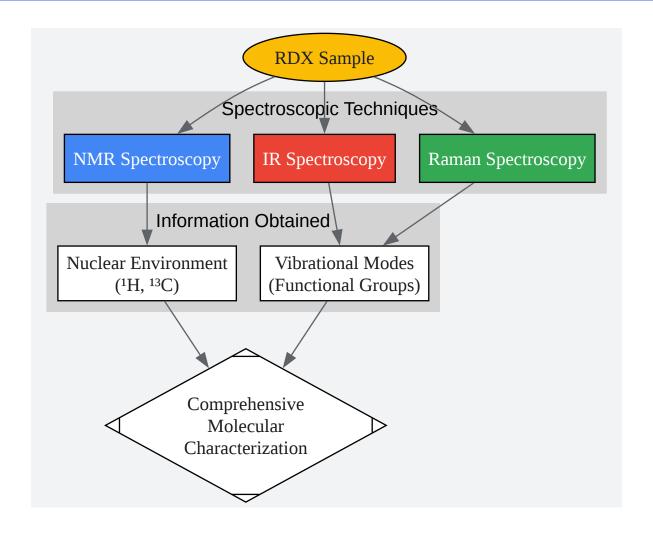












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